

Synthesis and characterization of (E/Z)-Methyl mycophenolate

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Compound of Interest

Compound Name: (E/Z)-Methyl mycophenolate

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Synthesis of (E/Z)-Methyl Mycophenolate

The synthesis of methyl mycophenolate is primarily achieved through the esterification of mycophenolic acid. Two common methods are detailed below, employing different catalytic approaches.

Experimental Protocols

Method 1: Tin(II) Chloride Dihydrate Catalyzed Esterification

This procedure utilizes tin(II) chloride dihydrate as a catalyst for the esterification of mycophenolic acid with methanol.

- Materials: Mycophenolic acid, tin(II) chloride dihydrate, methanol, isobutyl acetate, saturated sodium bicarbonate solution, charcoal, sodium sulfate.
- Procedure:
 - A mixture of mycophenolic acid (9.6 g, 30 mmol) and tin(II) chloride dihydrate (1.0 g, 0.15 molar equivalents) in methanol (40 ml) is stirred at reflux temperature for 7 hours.[6]
 - The reaction mixture is then evaporated to dryness.[6]
 - The resulting residue is dissolved in isobutyl acetate (300 ml).[6]



- A saturated sodium bicarbonate solution (100 ml) and charcoal (0.5 g) are added to the mixture.[6]
- The mixture is filtered, and the phases are separated.[6]
- The organic phase is dried over sodium sulfate and then evaporated to dryness to yield the solid methyl mycophenolate.[6]

Method 2: Sulfuric Acid Catalyzed Esterification

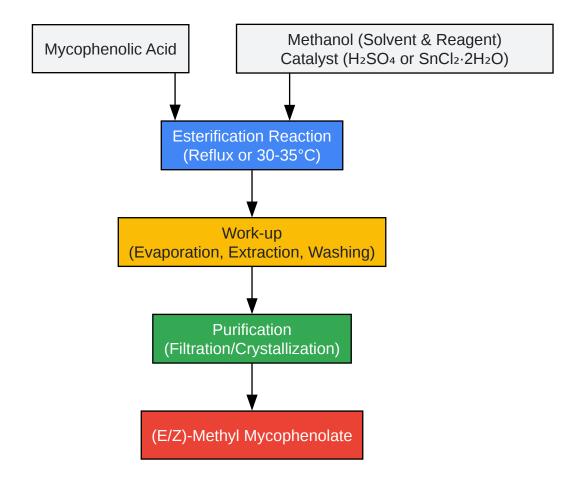
This classic acid-catalyzed esterification uses concentrated sulfuric acid.

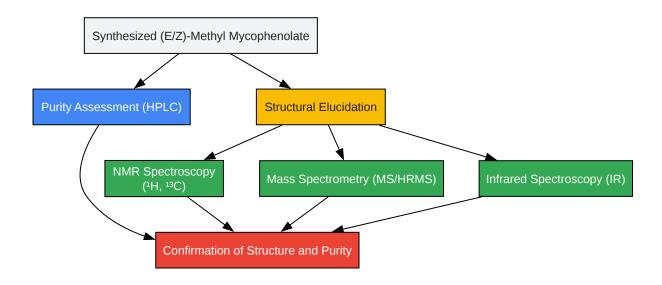
- Materials: Mycophenolic acid, methanol, concentrated sulfuric acid.
- Procedure:
 - Mycophenolic acid (100 g) is suspended in methanol (1000 ml).[7]
 - Concentrated sulfuric acid (2.5 g) is added to the suspension.[7]
 - The mixture is warmed at 30-35°C for eight hours.[7]
 - Progress of the reaction is monitored (e.g., by HPLC) until the ratio of mycophenolic acid to methyl mycophenolate is less than 2%.[7]
 - The reaction mixture is cooled to 10°C.[7]
 - The solid product is filtered and washed with methanol (25 ml) to give the methyl ester.

Synthesis Workflow

The general workflow for the synthesis of **(E/Z)-Methyl mycophenolate** from mycophenolic acid is depicted below.







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